

Technical Guide to Potassium Indigotrisulfonate: Properties, Applications, and Safety

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Compound of Interest

Compound Name: *Potassium indigotrisulfonate*

Cat. No.: *B1211095*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **potassium indigotrisulfonate**, a compound of significant interest in environmental and analytical chemistry. This document delves into its chemical and physical properties, details its primary application as an ozone-scavenging reagent, provides extensive safety and toxicological data, and outlines experimental protocols for its use.

Chemical and Physical Properties

Potassium indigotrisulfonate (CAS No. 67627-18-3) is the tripotassium salt of indigo-5,5',7'-trisulfonic acid. It is a dark blue crystalline powder. Its structure renders it soluble in water, a key property for its applications in aqueous solutions.

Table 1: Physical and Chemical Properties of **Potassium Indigotrisulfonate**

Property	Value	Reference
Molecular Formula	$C_{16}H_7K_3N_2O_{11}S_3$	[Sigma-Aldrich SDS]
Molecular Weight	616.72 g/mol	[Sigma-Aldrich SDS]
Appearance	Dark blue crystalline powder or chunks	[Sigma-Aldrich SDS]
Solubility in Water	0.1%	[Sigma-Aldrich MSDS]
λ_{max}	600 nm	[Sigma-Aldrich MSDS]
Storage Temperature	Room temperature	[Sigma-Aldrich MSDS]

Applications in Research: The Indigo Method for Ozone Measurement

The principal application of **potassium indigotrisulfonate** is in the quantitative analysis of ozone in aqueous and gaseous samples, commonly known as the "indigo method".^{[1][2]} This colorimetric method is valued for its speed, selectivity, and simplicity.^{[3][4]}

The underlying principle of the indigo method is the rapid and stoichiometric reaction between ozone and the indigo dye. Ozone breaks the carbon-carbon double bond of the indigo molecule, leading to the formation of colorless products.^{[5][6]} The resulting decolorization of the blue solution is directly proportional to the initial ozone concentration. The change in absorbance is measured spectrophotometrically at approximately 600 nm.^{[1][4]}

Experimental Protocol: Spectrophotometric Determination of Aqueous Ozone

This protocol is a synthesized methodology based on established procedures for the indigo method.^[1]

Objective: To determine the concentration of dissolved ozone in a water sample.

Materials:

- **Potassium indigotrisulfonate**

- Phosphoric acid (H_3PO_4)
- Sodium dihydrogen phosphate (NaH_2PO_4)
- Deionized water (ozone-free)
- Spectrophotometer capable of measuring at 600 nm
- Volumetric flasks and pipettes
- Glass beakers
- Sample collection vessels

Procedure:

1. Preparation of Indigo Stock Solution (Stable for at least 4 months when stored in the dark):

- Accurately weigh 2.50 g of **potassium indigotrisulfonate**.
- To a 1 L volumetric flask, add approximately 500 mL of deionized water.
- Add 1 mL of concentrated phosphoric acid and 10 g of sodium dihydrogen phosphate to the flask.
- Add the weighed **potassium indigotrisulfonate** to the flask.
- Stir the mixture until the powder is completely dissolved.
- Dilute the solution to the 1 L mark with deionized water and mix thoroughly.[6]

2. Preparation of Indigo Working Solution (Prepare daily):

- Pipette 1 mL of the indigo stock solution into a 10 mL volumetric flask.
- Dilute to the mark with deionized water and mix well.[6]

3. Sample Collection and Handling:

- Samples must be analyzed immediately after collection due to the rapid decay of ozone.[3]
[7]
- Minimize turbulence and agitation during sample collection to prevent ozone from off-gassing.[3]
- Do not transfer the sample between containers unnecessarily.[8]

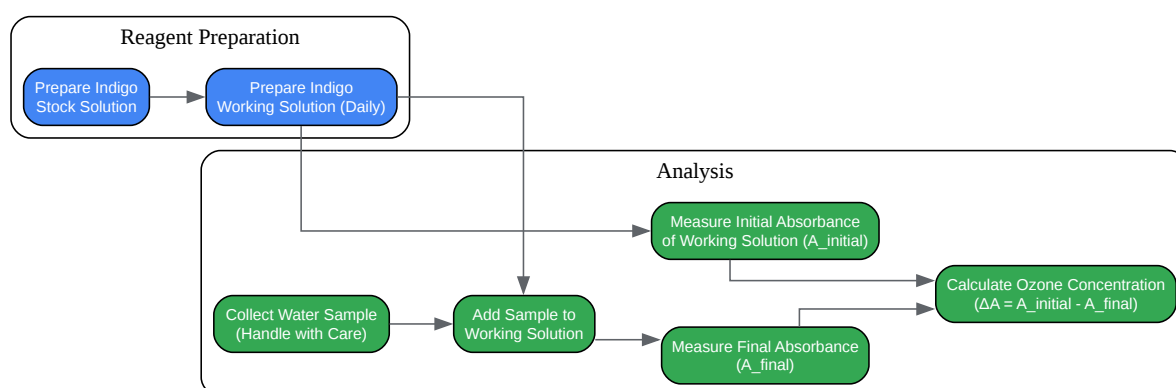
4. Measurement Procedure:

- Blank Preparation: Fill a spectrophotometer cuvette with the indigo working solution. This will serve as the initial absorbance reading (A_{initial}).
- Sample Measurement: Add a known volume of the ozone-containing sample to a known volume of the indigo working solution. The blue color will fade to a degree dependent on the ozone concentration.
- Immediately measure the absorbance of the sample-reagent mixture at 600 nm. This is the final absorbance reading (A_{final}).

5. Calculation of Ozone Concentration:

- The change in absorbance ($\Delta A = A_{\text{initial}} - A_{\text{final}}$) is used to calculate the ozone concentration.
- The concentration of ozone can be determined using the Beer-Lambert law and the molar absorptivity of the indigo dye, which is approximately $2.0 \times 10^4 \text{ M}^{-1}\text{cm}^{-1}$.[\[1\]](#)[\[5\]](#)

Diagram 1: Experimental Workflow for Ozone Measurement



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Caption: Workflow for the colorimetric determination of ozone using the indigo method.

Stability and Degradation

The stability of the **potassium indigotrisulfonate** reagent is crucial for accurate ozone measurements.

- **Stock Solution:** The indigo stock solution, when prepared with phosphoric acid and sodium dihydrogen phosphate and stored in the dark, is stable for at least four months.[\[6\]](#)
- **Working Solution:** The diluted working solution should be prepared fresh daily.[\[6\]](#)
- **Light Sensitivity:** The indigo reagent is light-sensitive and should be stored in the dark to prevent degradation.[\[8\]](#)
- **pH:** The reaction with ozone is most effective in an acidic solution ($\text{pH} < 4$), which also helps to stabilize the dissolved ozone.[\[9\]](#)[\[10\]](#) Residual ozone is particularly unstable at a pH above 7.[\[7\]](#)
- **Degradation by Ozonation:** In the presence of ozone, **potassium indigotrisulfonate** undergoes rapid degradation. Studies on the related potassium indigo tetrasulfonate have shown that ozonation can achieve almost complete color removal within an hour.[\[11\]](#)

Safety and Toxicology

While some Safety Data Sheets for **potassium indigotrisulfonate** state that it is not a hazardous substance, others classify it as causing skin and serious eye irritation, as well as potential respiratory irritation. [Fisher Scientific SDS] Therefore, appropriate personal protective equipment, including gloves and safety goggles, should always be worn.

Much of the available toxicological data pertains to the closely related compound, indigo carmine (the disodium salt of indigodisulfonic acid). Given the structural similarity, this data provides valuable insight into the potential hazards of **potassium indigotrisulfonate**.

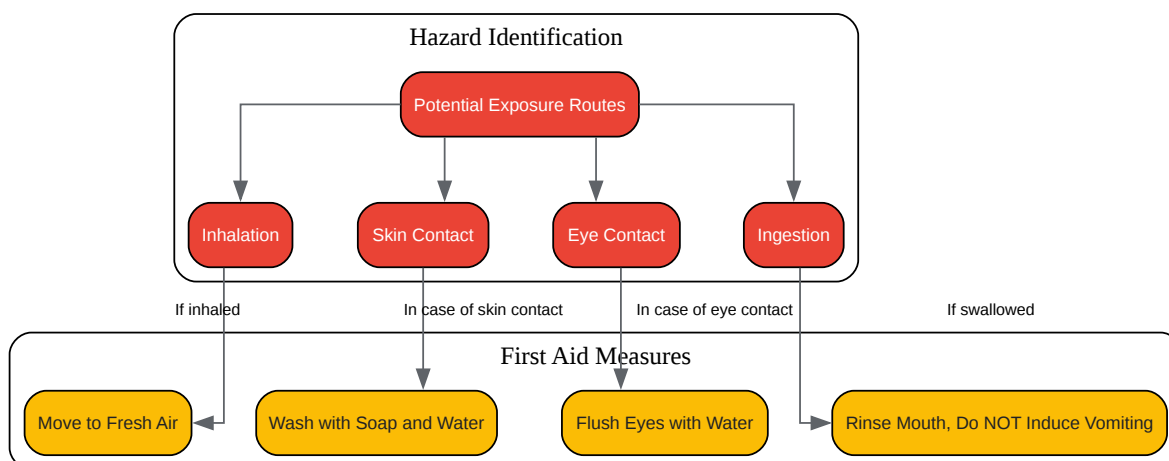
Table 2: Summary of Toxicological Data for Indigo Carmine

Endpoint	Species	Route	Value	Reference
Acute Toxicity (LD50)	Rat	Oral	2 g/kg	[Cayman Chemical SDS]
Mouse	Oral	2,500 mg/kg	[Cayman Chemical SDS]	
Rat	Intravenous	93 mg/kg	[Cayman Chemical SDS]	
Mouse	Subcutaneous	405 mg/kg	[Cayman Chemical SDS]	
Chronic Toxicity	Pig	Oral	No mortality at 1350 mg/kg/day for 90 days	[12]
Mouse	Oral	No increase in mortality at up to 1.6% in the diet for 80 weeks	[12]	
Genotoxicity	Salmonella typhimurium	In vitro	Mutagenic effects observed, particularly with metabolic activation	[13]
Mouse	In vivo (micronucleus test)	No statistically significant increase in micronuclei	[14]	
Carcinogenicity	-	-	Not classified as carcinogenic	[15]
Reproductive Toxicity	-	-	Not classified as a reproductive toxicant	[15]

Key Toxicological Findings:

- Acute Effects: Ingestion may cause gastrointestinal irritation, including nausea, vomiting, and diarrhea.[16]
- Skin Sensitization: May cause an allergic skin reaction.[17]
- Genotoxicity: Some studies have indicated that indigo and its extracts can be mutagenic in bacterial assays, particularly after metabolic activation.[13] However, in vivo studies have not shown significant genotoxic effects.[14]
- Chronic Effects: Indigo carmine is generally considered to have a low order of chronic toxicity.[18] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) established an acceptable daily intake of 0-5 mg/kg of body weight.[16]

Diagram 2: Hazard Communication and First Aid Logic



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Caption: Logical flow from exposure routes to appropriate first aid measures.

Relevance to Drug Development

While not a therapeutic agent itself, the sodium salt of indigodisulfonate (Indigotindisulfonate Sodium, brand name Bludigo) is approved by the FDA as a diagnostic dye.[19] It is used as a visualization aid in urological and gynecological surgical procedures to assess the integrity of the ureters.[19] The dye is rapidly filtered by the kidneys and colors the urine blue, allowing surgeons to identify any leaks.[19] This application highlights the compound's favorable properties of being water-soluble, intensely colored, and having a low order of toxicity when used in controlled medical settings. For drug development professionals, this underscores the potential for highly sulfonated organic molecules to be developed as safe and effective diagnostic agents.

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